

Brazilin Derivatives: A Technical Guide to a Promising Class of Bioactive Compounds

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Brazilane*

Cat. No.: *B1254921*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of brazilin and its derivatives, a class of natural compounds demonstrating significant therapeutic potential. Brazilin, a homoisoflavonoid extracted from the heartwood of trees belonging to the *Caesalpinia* genus, has been historically used as a dye.[1] Modern scientific investigation has unveiled its diverse pharmacological activities, including anticancer, anti-inflammatory, antioxidant, and neuroprotective properties, establishing it as a valuable lead compound in drug discovery.[1][2] This document details the chemical properties, synthesis, biological activities, and underlying mechanisms of action of brazilin and its key derivatives.

Core Properties and Structure

Brazilin's chemical structure is the foundation of its biological activity. It is a polyphenolic compound with the chemical formula $C_{16}H_{14}O_5$. [3] Its oxidized form, brazilein, is responsible for the characteristic red color.[1][2] The core structure of brazilin has been a target for synthetic modification to enhance its therapeutic properties and explore structure-activity relationships (SAR).

Quantitative Biological Activity

The therapeutic potential of brazilin and its derivatives is underscored by their potent activity in various biological assays. The following tables summarize the key quantitative data, providing a comparative overview of their efficacy.

Anticancer Activity

Brazilin and its derivatives have demonstrated significant cytotoxic effects against a range of cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values are presented in the table below.

Compound/Derivative	Cell Line	IC ₅₀ (μM)	Reference
Brazilin	4T1 (Breast Cancer)	3.7	[4]
Brazilin	MDA-MB-231 (Breast Cancer)	>80	[5]
Brazilin-(OMe) ₃	MDA-MB-231 (Breast Cancer)	>80	[5]
Brazilin-(OAc) ₃	MDA-MB-231 (Breast Cancer)	>80	[5]
Brazilin	MCF7 (Breast Cancer)	>80	[5]
Brazilin-(OAc) ₃	MCF7 (Breast Cancer)	49.97	[5]
Aza-brazilan derivative 39	SMMC-7721, A549, HCT-116, MCF-7	0.56 - 1.51	[6]
Aza-brazilan derivative 55	SMMC-7721, A549, HCT-116, MCF-7	0.52 - 1.30	[6]
Aza-brazilan derivative 57	MCF-7 (Breast Cancer)	0.35	[6]

Anti-inflammatory and Antioxidant Activity

Brazilin and its derivatives exhibit potent anti-inflammatory and antioxidant properties. Their efficacy is quantified by IC₅₀ or EC₅₀ values in various assays.

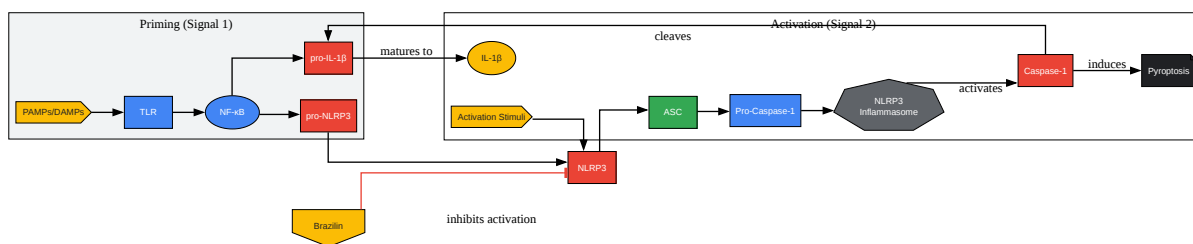
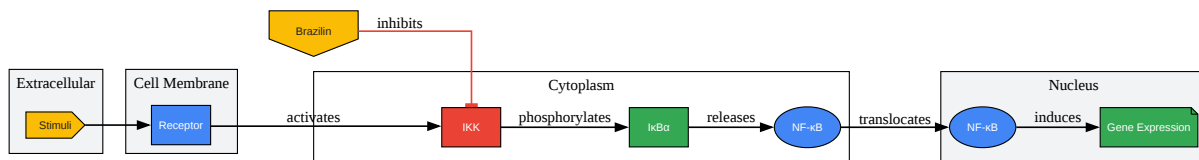
Compound/Derivative	Assay	IC ₅₀ /EC ₅₀ (µg/mL)	Reference
Brazilin	DPPH radical scavenging	0.067	[7]
Neoprotosappanin	DPPH radical scavenging	0.375	[7]
Brazilin	β-carotene bleaching	52.1	[8]
Brazilin-rich extract (BRE)	β-carotene bleaching	60.5	[8]

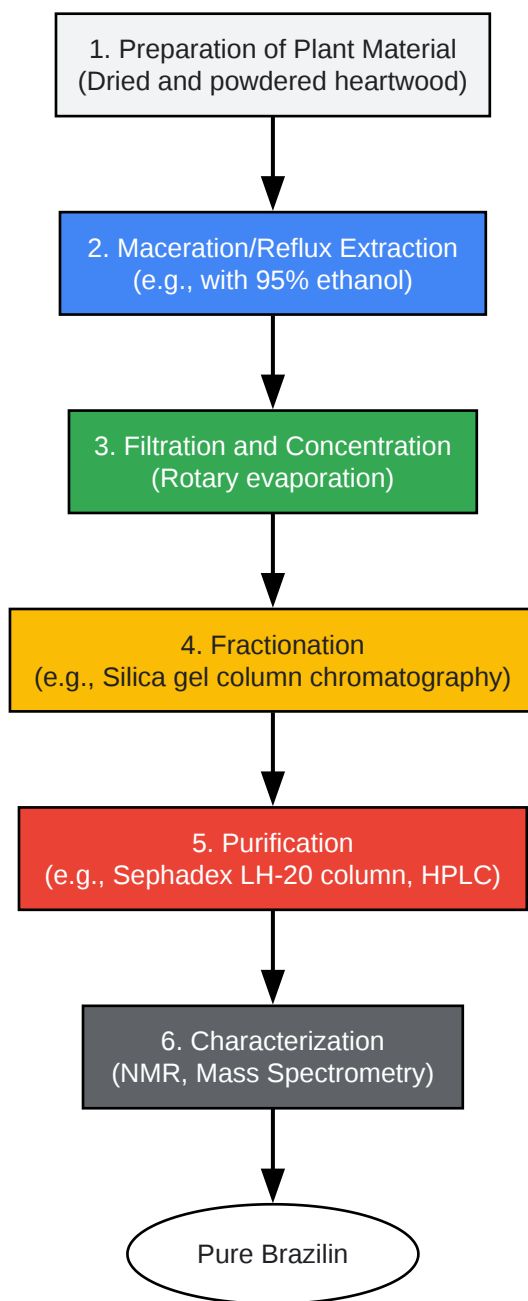
Key Signaling Pathways and Mechanisms of Action

The biological activities of brazilin and its derivatives are attributed to their modulation of key cellular signaling pathways. This section provides a visual representation of these pathways using Graphviz (DOT language), illustrating the points of intervention by these compounds.

NF-κB Signaling Pathway

The Nuclear Factor-kappa B (NF-κB) pathway is a critical regulator of inflammation. Brazilin and its derivatives have been shown to inhibit this pathway, thereby reducing the expression of pro-inflammatory genes.[9][10]





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- To cite this document: BenchChem. [Brazilin Derivatives: A Technical Guide to a Promising Class of Bioactive Compounds]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1254921/docs#brazilin-derivatives-a-technical-guide-to-a-promising-class-of-bioactive-compounds\]](https://www.benchchem.com/product/b1254921/docs#brazilin-derivatives-a-technical-guide-to-a-promising-class-of-bioactive-compounds)

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